

In-Depth Technical Guide: Safety and Handling of 4-(2-Chloroethoxy)benzaldehyde

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Compound of Interest

Compound Name: 4-(2-Chloroethoxy)benzaldehyde

Cat. No.: B1329871

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling precautions for **4-(2-Chloroethoxy)benzaldehyde** (CAS No. 54373-15-8). The information is intended to support researchers, scientists, and drug development professionals in the safe use and management of this compound in a laboratory setting. All data is compiled from publicly available safety data sheets and chemical databases.

Chemical Identification and Physical Properties

4-(2-Chloroethoxy)benzaldehyde is an aromatic aldehyde that is useful in organic synthesis and proteomics research.^[1] A summary of its key chemical and physical properties is provided below.

Property	Value	Source
Molecular Formula	C ₉ H ₉ ClO ₂	PubChem[2]
Molecular Weight	184.62 g/mol	PubChem[2]
CAS Number	54373-15-8	PubChem[2]
Appearance	Off-white to light yellow solid	ChemicalBook
Melting Point	25-30°C	ChemicalBook
Boiling Point	138-142°C at 2 Torr	ChemicalBook
Density	1.2246 g/cm ³ at 25°C	ChemicalBook
Solubility	No data available	
Vapor Pressure	No data available	

Hazard Identification and Classification

4-(2-Chloroethoxy)benzaldehyde is classified as a hazardous substance. The following table summarizes its GHS classification.

Hazard Class	Category	Hazard Statement
Skin corrosion/irritation	2	H315: Causes skin irritation
Serious eye damage/eye irritation	2A	H319: Causes serious eye irritation
Specific target organ toxicity — Single exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation

Source: European Chemicals Agency (ECHA) via PubChem[2]

Signal Word: Warning

Hazard Pictogram:

A small icon of a document with a magnifying glass over it, representing search or availability.

Toxicological Information

There is a lack of specific quantitative toxicological data, such as LD50 (median lethal dose) or LC50 (median lethal concentration) values, for **4-(2-Chloroethoxy)benzaldehyde** in publicly available literature. However, data for the parent compound, benzaldehyde, is available and can serve as a reference point for assessing potential toxicity, though it should be interpreted with caution due to structural differences.

Route of Exposure	Species	Value	Compound	Source
Oral LD50	Rat	1300 mg/kg	Benzaldehyde	NICNAS
Dermal LD50	Rabbit	>1250 mg/kg	Benzaldehyde	NICNAS
Inhalation LC50	Rat	<5 mg/L (4 hours)	Benzaldehyde	NICNAS

Safe Handling and Storage

Proper handling and storage procedures are crucial to minimize the risk of exposure to **4-(2-Chloroethoxy)benzaldehyde**.

Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling this chemical to determine the appropriate PPE. The following are general recommendations:

- Eye/Face Protection: Wear chemical safety goggles or a face shield.
- Skin Protection:
 - Hand Protection: Wear chemically resistant gloves (e.g., nitrile rubber).
 - Body Protection: Wear a lab coat or other protective clothing to prevent skin contact.

- Respiratory Protection: If working in a poorly ventilated area or if dusts/vapors are likely to be generated, use a NIOSH-approved respirator with an appropriate cartridge.

Engineering Controls

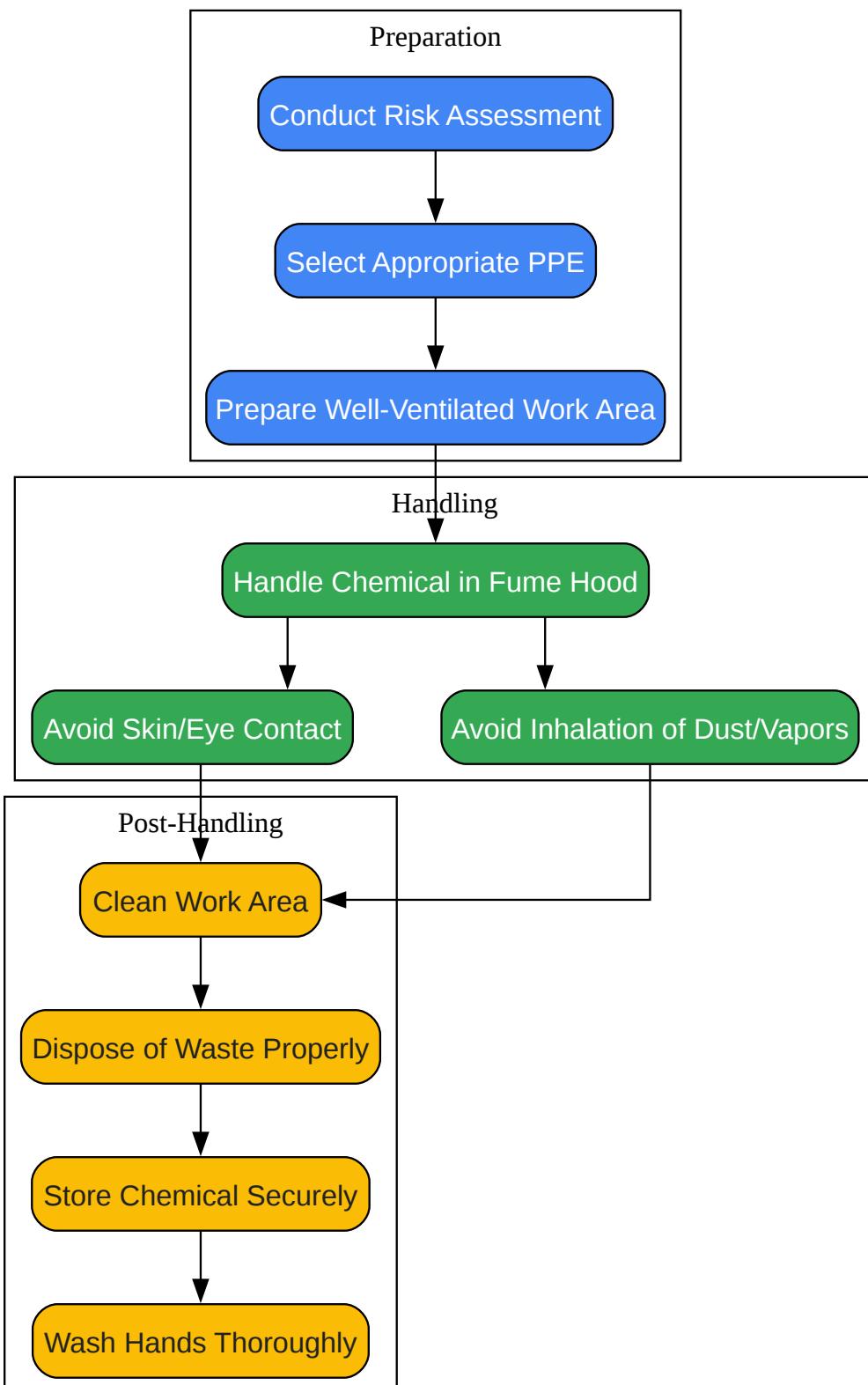
- Work in a well-ventilated area, preferably in a chemical fume hood.
- Ensure that an eyewash station and safety shower are readily accessible.

Handling Procedures

- Avoid contact with skin, eyes, and clothing.
- Do not breathe dust or vapors.
- Wash hands thoroughly after handling.
- Keep away from heat, sparks, and open flames.

Storage Conditions

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials such as strong oxidizing agents.

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A logical workflow for the safe handling of **4-(2-Chloroethoxy)benzaldehyde**.

Emergency Procedures

In the event of an emergency, follow these first aid and spill response measures.

First Aid Measures

- In case of eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.
- In case of skin contact: Immediately wash skin with soap and plenty of water. Remove contaminated clothing. Get medical attention if irritation develops.
- If inhaled: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
- If swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Get medical attention.

Fire-Fighting Measures

- Suitable extinguishing media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific hazards arising from the chemical: Hazardous combustion products may include carbon monoxide, carbon dioxide, and hydrogen chloride gas.
- Protective equipment for firefighters: Wear a self-contained breathing apparatus (SCBA) and full protective gear.

Accidental Release Measures

- Personal precautions: Wear appropriate personal protective equipment. Evacuate personnel to a safe area.
- Environmental precautions: Prevent further leakage or spillage if safe to do so. Do not let product enter drains.

- Methods for cleaning up: Absorb the spill with an inert material (e.g., sand, vermiculite) and place it in a suitable container for disposal.

Experimental Protocols for Safety Assessment

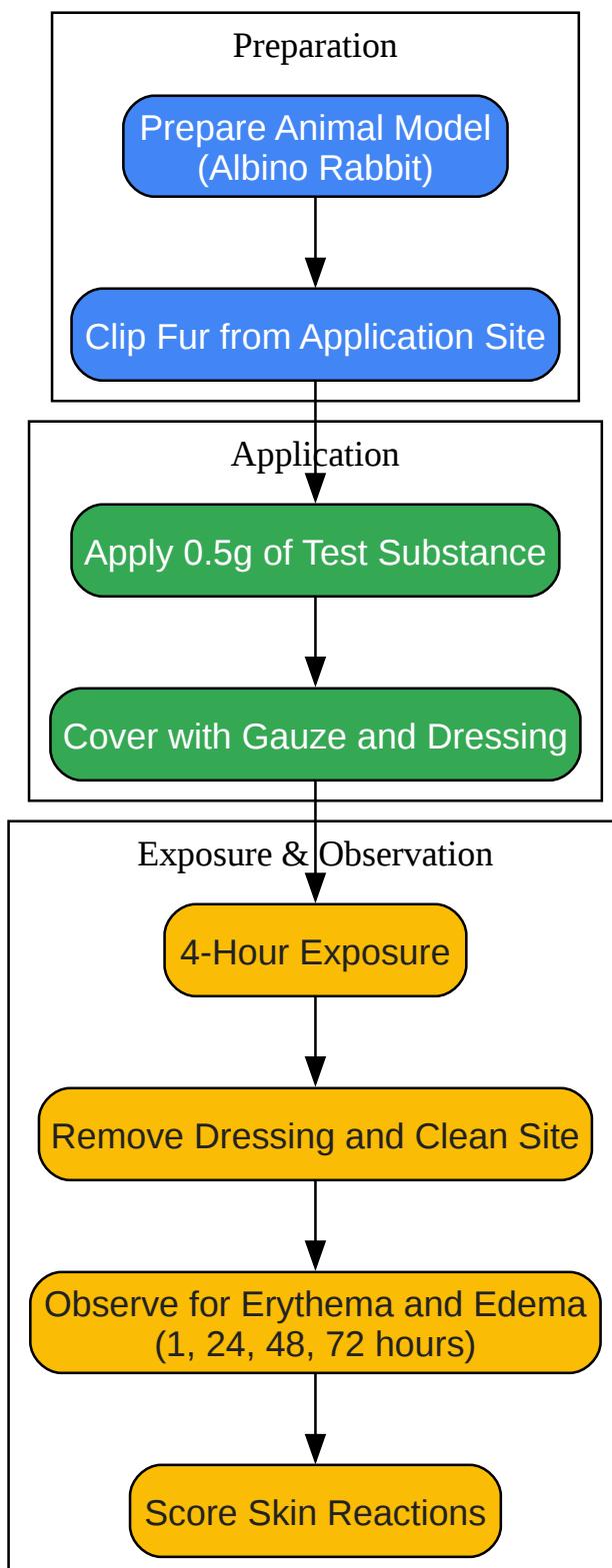
While specific experimental data for **4-(2-Chloroethoxy)benzaldehyde** is not readily available, the following are generalized protocols for assessing skin and eye irritation based on OECD guidelines. These methodologies are standard in toxicological assessments.

Acute Dermal Irritation/Corrosion (Based on OECD Guideline 404)

Objective: To determine the potential of a substance to cause skin irritation or corrosion.

Methodology:

- Animal Model: Healthy, young adult albino rabbits are typically used.
- Preparation: Approximately 24 hours before the test, the fur on the dorsal area of the trunk is clipped.
- Application: A 0.5 g dose of the solid test substance is applied to a small area (approximately 6 cm²) of intact skin. The substance is typically moistened with a small amount of a suitable vehicle (e.g., water) to ensure good contact with the skin. The application site is covered with a gauze patch and semi-occlusive dressing.
- Exposure: The exposure duration is typically 4 hours.
- Observation: After the exposure period, the dressing is removed, and the skin is gently cleaned. The skin is then examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.
- Scoring: The severity of the skin reactions is scored using a standardized system (e.g., Draize scale).



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A generalized workflow for an acute dermal irritation study.

Acute Eye Irritation/Corrosion (Based on OECD Guideline 405)

Objective: To determine the potential of a substance to cause eye irritation or corrosion.

Methodology:

- Animal Model: Healthy, young adult albino rabbits are used.
- Application: A single dose of the test substance (0.1 g for solids) is placed into the conjunctival sac of one eye of the animal. The other eye remains untreated and serves as a control.
- Observation: The eyes are examined at 1, 24, 48, and 72 hours after application. The examination includes scoring of the cornea (opacity), iris, and conjunctiva (redness, swelling, discharge).
- Reversibility: The observation period may be extended up to 21 days to assess the reversibility of any observed effects.
- Scoring: The severity of the eye reactions is scored using a standardized system.

Stability and Reactivity

- Reactivity: No specific data available, but it is expected to be stable under normal conditions.
- Chemical Stability: Stable under recommended storage conditions.
- Possibility of Hazardous Reactions: No data available.
- Conditions to Avoid: Heat, flames, and sparks.
- Incompatible Materials: Strong oxidizing agents.
- Hazardous Decomposition Products: Under fire conditions, may produce carbon monoxide, carbon dioxide, and hydrogen chloride gas.

Disposal Considerations

- Dispose of this chemical in accordance with all applicable federal, state, and local environmental regulations.
- Contaminated packaging should be treated as the chemical itself.

Conclusion

4-(2-Chloroethoxy)benzaldehyde is a hazardous chemical that requires careful handling to avoid skin, eye, and respiratory irritation. While specific toxicological data is limited, the available information indicates that appropriate personal protective equipment and engineering controls should be used to minimize exposure. In the event of an emergency, the first aid and spill response procedures outlined in this guide should be followed. Researchers and laboratory personnel should be thoroughly familiar with the information in this guide before working with this compound.

Disclaimer: This document is intended for informational purposes only and does not constitute a complete safety analysis. Users should consult the most up-to-date Safety Data Sheet (SDS) from their supplier and conduct their own risk assessments before handling **4-(2-Chloroethoxy)benzaldehyde**.

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References

- 1. 4-(2-Chloroethoxy)benzaldehyde | C9H9ClO2 | CID 143156 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. industrialchemicals.gov.au [industrialchemicals.gov.au]
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